

N-(2-Propynyl)-2,4-dinitroaniline CAS number and molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N*-(2-Propynyl)-2,4-dinitroaniline

Cat. No.: B8728219

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Technical Guide: N-(2-Propynyl)-2,4-dinitroaniline

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **N-(2-Propynyl)-2,4-dinitroaniline**, a derivative of 2,4-dinitroaniline. Due to the limited availability of data for this specific compound in public chemical databases, this guide synthesizes information from available literature on its synthesis and the well-established biological activities of the broader dinitroaniline class of molecules.

Chemical Identity and Properties

While a definitive CAS (Chemical Abstracts Service) registry number for **N-(2-Propynyl)-2,4-dinitroaniline** is not readily found in major public databases, its molecular structure can be inferred from its synthesis. This allows for the calculation of its molecular formula and weight.

| Parameter | Value |
|-------------------|---|
| Compound Name | N-(2-Propynyl)-2,4-dinitroaniline |
| Synonym | N-(propargyl)-2,4-dinitroaniline |
| Molecular Formula | C ₉ H ₇ N ₃ O ₄ |
| Molecular Weight | 221.17 g/mol |
| CAS Number | Not readily available |

Synthesis Protocol

A known method for the synthesis of **N-(2-Propynyl)-2,4-dinitroaniline** involves the propargylation of 2,4-dinitroaniline.

Experimental Protocol: Propargylation of 2,4-Dinitroaniline

This protocol is based on the general method described for the synthesis of N-substituted dinitroanilines.

Materials:

- 2,4-Dinitroaniline
- Propargyl bromide
- Potassium carbonate (K₂CO₃)
- Dimethylformamide (DMF)
- Ethyl acetate
- Brine solution
- Anhydrous magnesium sulfate (MgSO₄)

Procedure:

- In a round-bottom flask, dissolve 2,4-dinitroaniline in dimethylformamide (DMF).
- Add potassium carbonate to the solution. This will act as a base.
- To the stirring mixture, add propargyl bromide dropwise at room temperature.
- Allow the reaction to proceed at room temperature for several hours, or gently heat to increase the reaction rate. Monitor the reaction progress using thin-layer chromatography (TLC).
- Once the reaction is complete, quench the reaction by adding water.
- Extract the aqueous mixture with ethyl acetate.
- Wash the combined organic layers with a brine solution.
- Dry the organic layer over anhydrous magnesium sulfate (MgSO_4).
- Filter the drying agent and concentrate the organic solvent under reduced pressure to obtain the crude product.
- Purify the crude product by column chromatography on silica gel to yield **N-(2-Propynyl)-2,4-dinitroaniline**.

This reaction typically yields the desired product in moderate amounts (45-60%).

Biological Activity and Mechanism of Action

The biological activity of **N-(2-Propynyl)-2,4-dinitroaniline** has not been extensively characterized in the scientific literature. However, the dinitroaniline class of compounds is well-known for its biological effects, primarily as herbicides.

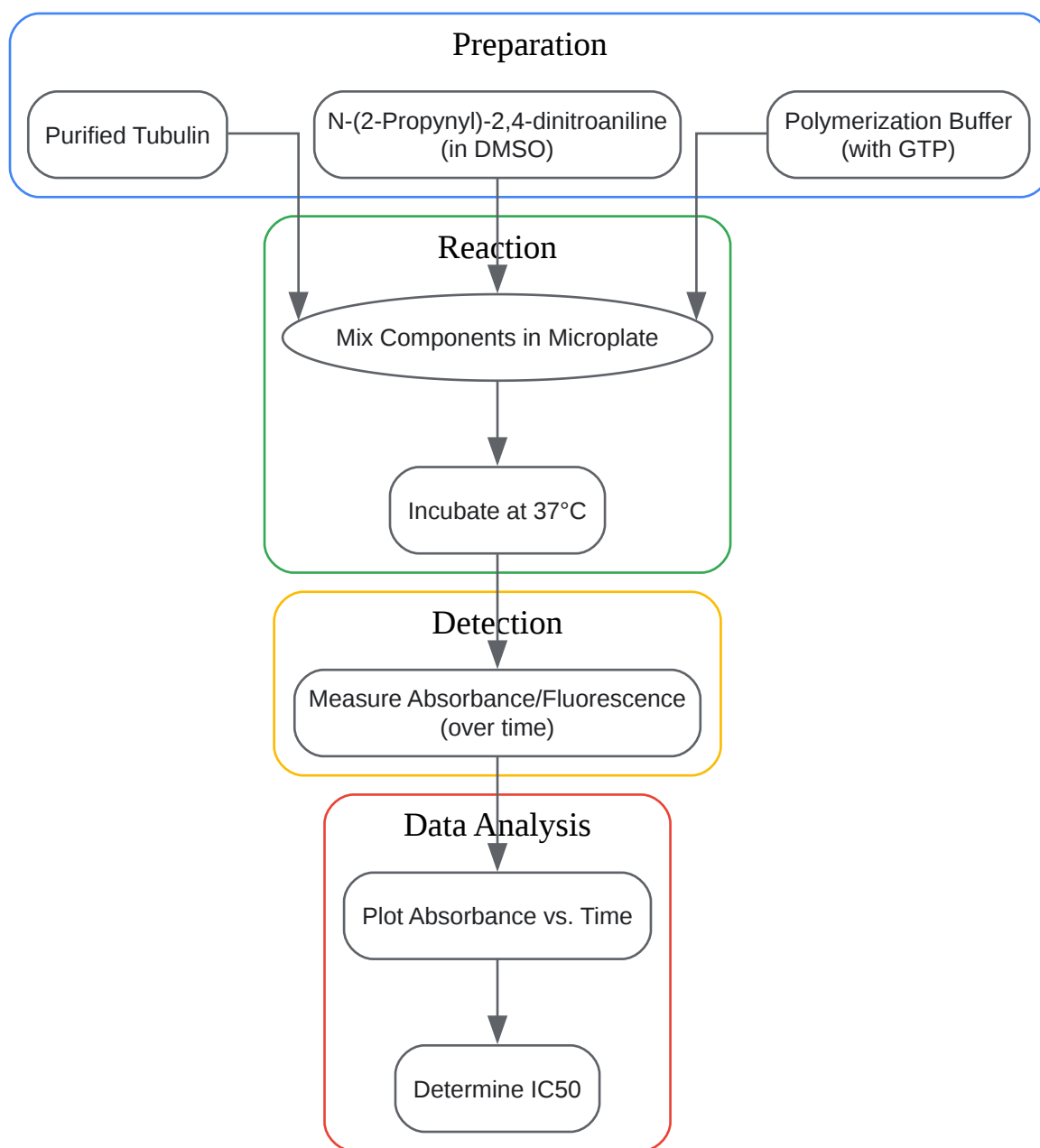
The primary mechanism of action for dinitroaniline herbicides is the disruption of microtubule formation in plant cells. These compounds bind to tubulin, the protein subunit of microtubules, and inhibit its polymerization. This disruption of the microtubule cytoskeleton interferes with cell division (mitosis), cell wall formation, and overall plant growth and development.

Given its structural similarity to other dinitroanilines, it is highly probable that **N-(2-Propynyl)-2,4-dinitroaniline** also functions as a microtubule-disrupting agent. The propynyl group may influence its potency, selectivity, and metabolic stability.

Some dinitroaniline derivatives have also been investigated for their potential as antiprotozoal and anticancer agents, owing to the critical role of microtubules in the cell division of these organisms as well.

Experimental Workflow: Tubulin Polymerization Assay

To investigate the suspected biological activity of **N-(2-Propynyl)-2,4-dinitroaniline**, a tubulin polymerization assay can be performed. This assay measures the effect of a compound on the in vitro assembly of microtubules.

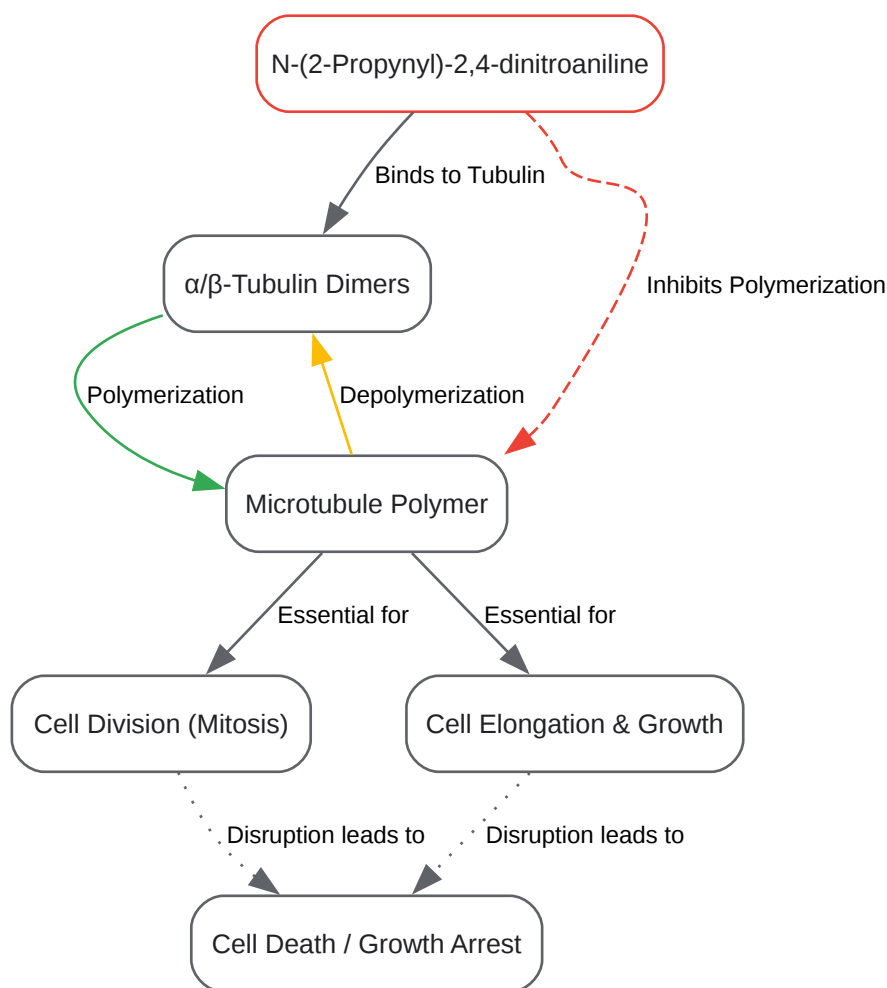


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Workflow for a Tubulin Polymerization Assay.

Hypothesized Mechanism of Action

The following diagram illustrates the generally accepted mechanism of action for dinitroaniline compounds, which is the disruption of microtubule dynamics.



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Disruption of Microtubule Dynamics by Dinitroanilines.

- To cite this document: BenchChem. [N-(2-Propynyl)-2,4-dinitroaniline CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b8728219#n-2-propynyl-2-4-dinitroaniline-cas-number-and-molecular-weight\]](https://www.benchchem.com/product/b8728219#n-2-propynyl-2-4-dinitroaniline-cas-number-and-molecular-weight)

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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com